

# T4-FormicAcid-N-methylamide molecular weight and formula

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## Compound of Interest

Compound Name: T4-FormicAcid-N-methylamide

Cat. No.: B15292477

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## In-depth Technical Guide: T4-FormicAcid-N-methylamide

This technical guide provides a detailed overview of **T4-FormicAcid-N-methylamide**, a compound of interest to researchers and professionals in the field of drug development. The guide summarizes its core physicochemical properties and outlines potential experimental protocols for its characterization.

### Core Molecular Data

**T4-FormicAcid-N-methylamide**, also known by its IUPAC name 4-(4-hydroxy-3,5-diiodophenoxy)-3,5-diiodo-N-methylbenzamide, is a derivative of thyroxine.<sup>[1][2]</sup> Its molecular formula and weight are critical data points for any experimental work.

Property	Value	Source
Molecular Formula	C14H9I4NO3	[1][2][3]
Molecular Weight	746.84 g/mol	[1][2][3]
CAS Number	2088032-78-2	[1][2][3]

## Experimental Protocols

While specific synthesis protocols for **T4-FormicAcid-N-methylamide** are not readily available in the public domain, a general approach can be inferred from standard organic chemistry practices for amide formation. The characterization of the final compound would involve a suite of analytical techniques to confirm its identity, purity, and structural integrity.

## General Synthesis of N-Methylamides

The synthesis of N-methylamides can often be achieved through the coupling of a carboxylic acid with N-methylamine. In the context of **T4-FormicAcid-N-methylamide**, this would likely involve the reaction of a T4-formic acid derivative with methylamine, potentially using a coupling agent to facilitate the amide bond formation. A general method for preparing N-methylamines involves the reaction of an amine with formic acid and a silane in the presence of a copper catalyst.<sup>[4]</sup>

## Analytical Characterization

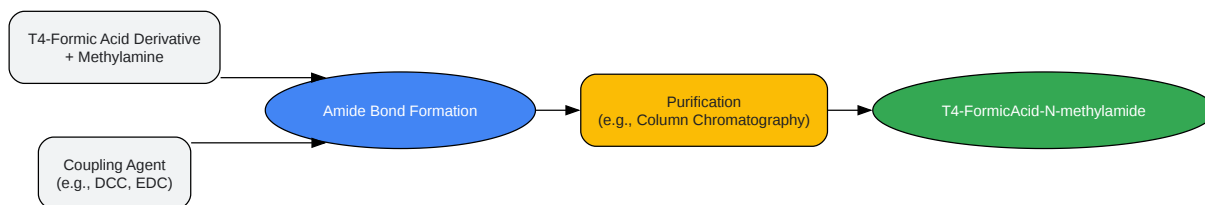
A comprehensive characterization of **T4-FormicAcid-N-methylamide** is crucial for its use as a reference standard or in further research. The following analytical methods are typically employed:

- High-Performance Liquid Chromatography (HPLC): To assess the purity of the compound.
- Mass Spectrometry (MS): To confirm the molecular weight.
- Proton Nuclear Magnetic Resonance (<sup>1</sup>H-NMR): To elucidate the chemical structure and confirm the identity of the compound.
- Infrared Spectroscopy (IR): To identify the functional groups present in the molecule.
- Thermogravimetric Analysis (TGA): To determine the thermal stability of the compound.

A Certificate of Analysis (CoA) accompanying a reference standard of this compound would typically include data from these analytical techniques.<sup>[1]</sup>

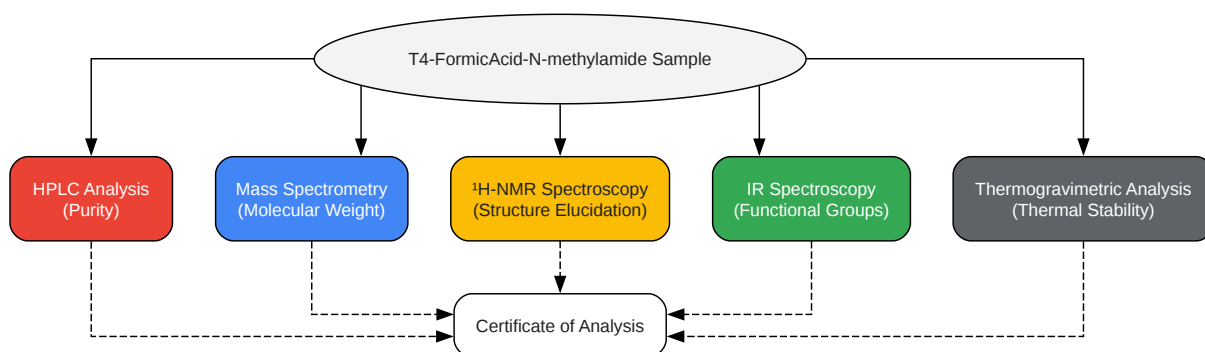
## Visualized Workflows

The following diagrams illustrate a potential synthesis workflow and the analytical characterization process for **T4-FormicAcid-N-methylamide**.



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A potential synthetic workflow for **T4-FormicAcid-N-methylamide**.



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The analytical workflow for the characterization of **T4-FormicAcid-N-methylamide**.

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## References

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